

An In-depth Technical Guide to Chlorooctadecylsilane: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: Chlorooctadecylsilane

Cat. No.: B15177271

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Core Concepts: Introduction to Chlorooctadecylsilane

Chlorooctadecylsilane, more formally known as octadecyltrichlorosilane (OTS), is an organosilicon compound with the chemical formula $\text{CH}_3(\text{CH}_2)_{17}\text{SiCl}_3$.^{[1][2]} This long-chain alkyltrichlorosilane is a colorless liquid that serves as a powerful surface modifying agent.^{[1][2]} Its primary application lies in the formation of self-assembled monolayers (SAMs) on various substrates, which imparts a highly hydrophobic (water-repellent) character to the surface.^{[1][3]} This property is invaluable across a range of scientific and industrial fields, including microelectronics, biomedical devices, and chromatography.^{[1][3][4]}

The functionality of OTS is derived from its molecular structure: a long, nonpolar octadecyl chain and a reactive trichlorosilyl headgroup. The trichlorosilyl group readily reacts with hydroxyl (-OH) groups present on the surface of many materials, such as silicon dioxide, glass, and metal oxides, to form stable covalent siloxane bonds (Si-O-Si). This reaction anchors the OTS molecule to the surface. The long octadecyl chains then orient themselves away from the surface, creating a dense, well-ordered monolayer that presents a low-energy, nonpolar interface.

Physicochemical Properties and Identification

A clear understanding of the physicochemical properties of octadecyltrichlorosilane is crucial for its effective and safe use in experimental settings.

Property	Value
CAS Number	112-04-9[1][4][5]
Molecular Formula	C ₁₈ H ₃₇ Cl ₃ Si[1][3][4][5]
Molecular Weight	387.93 g/mol [3][4]
Appearance	Colorless to yellow-brown liquid[1][5]
Density	0.984 g/mL at 25 °C[1][3]
Boiling Point	223 °C at 10 mmHg[1][3]
Refractive Index	1.4585 to 1.4605 (20 °C, 589 nm)[5]
Solubility	Soluble in organic solvents; decomposes in the presence of amines and alcohols.[1]
Reactivity	Reacts violently with water, producing heat and corrosive hydrogen chloride fumes.[1][3]

Molecular Structure:

The structure of octadecyltrichlorosilane consists of a central silicon atom bonded to three chlorine atoms and one long alkyl chain (octadecyl group).

Molecular structure of octadecyltrichlorosilane.

Applications in Research and Development

The ability of octadecyltrichlorosilane to form robust, hydrophobic self-assembled monolayers has led to its widespread use in various research and development sectors.

Surface Modification and Hydrophobicity

The primary application of OTS is to render surfaces hydrophobic. This is achieved through the formation of a dense, well-ordered SAM that minimizes the surface energy. This property is exploited in:

- **Microelectronics:** To create hydrophobic surfaces for patterning and printing of electroactive molecular films.
- **Biomedical Devices:** To modify the surface of medical implants to reduce the risk of infection and rejection.^[3]
- **Textiles:** To produce water-repellent fabrics.
- **Anti-corrosion Coatings:** To protect metal surfaces from moisture-induced corrosion.

Reversed-Phase Chromatography

OTS is a key reagent in the preparation of stationary phases for reversed-phase high-performance liquid chromatography (HPLC). The octadecyl chains create a nonpolar environment that retards the movement of nonpolar analytes, allowing for their separation from more polar compounds.

Drug Delivery Systems

In the field of drug development, OTS is used to modify the surface of drug delivery vehicles such as nanoparticles and liposomes. This modification can:

- **Enhance Bioavailability:** By improving the solubility and absorption of drugs.^[3]
- **Control Drug Release:** The hydrophobic layer can act as a barrier to modulate the release rate of encapsulated drugs.
- **Improve Stability:** Surface modification can protect the drug carrier from degradation in biological environments.

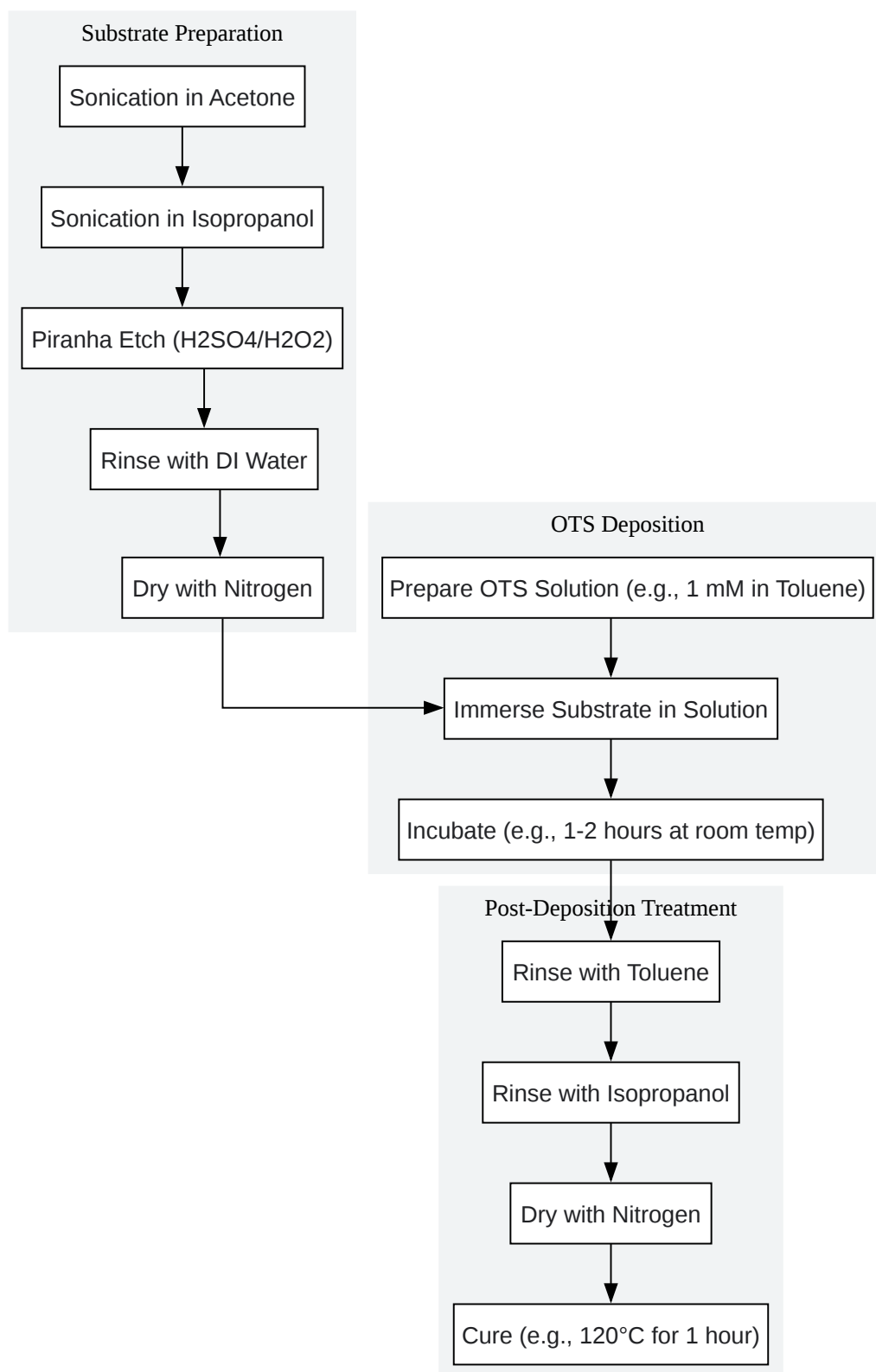
While direct conjugation of OTS to liposomes is less common, it is frequently used to functionalize silica or other nanoparticles that can then be incorporated into or attached to drug delivery systems.

Experimental Protocols

The successful formation of a high-quality OTS self-assembled monolayer is highly dependent on the experimental procedure. The following protocols provide a general framework for the surface modification of a silicon substrate and the characterization of the resulting film.

Protocol for Formation of OTS Self-Assembled Monolayer on a Silicon Substrate

This protocol describes a typical procedure for the deposition of an OTS monolayer from a solution phase.



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Workflow for OTS self-assembled monolayer formation.

Materials:

- Silicon substrate
- Acetone (reagent grade)
- Isopropanol (reagent grade)
- Sulfuric acid (H_2SO_4)
- Hydrogen peroxide (H_2O_2 , 30%)
- Deionized (DI) water
- Toluene (anhydrous)
- Octadecyltrichlorosilane (OTS)
- Nitrogen gas (high purity)

Procedure:

- Substrate Cleaning:
 - Sonicate the silicon substrate in acetone for 15 minutes.
 - Sonicate the substrate in isopropanol for 15 minutes.
 - Prepare a piranha solution by carefully adding H_2O_2 to H_2SO_4 in a 1:3 volume ratio (Caution: Piranha solution is extremely corrosive and reactive. Handle with extreme care in a fume hood with appropriate personal protective equipment.).
 - Immerse the substrate in the piranha solution for 30 minutes to remove organic residues and create a hydrophilic, hydroxyl-terminated surface.
 - Thoroughly rinse the substrate with copious amounts of DI water.
 - Dry the substrate under a stream of high-purity nitrogen gas.

- **OTS Solution Preparation:**
 - In a glove box or under an inert atmosphere to minimize exposure to moisture, prepare a 1 mM solution of OTS in anhydrous toluene.
- **Monolayer Deposition:**
 - Immerse the cleaned and dried substrate in the OTS solution.
 - Allow the deposition to proceed for 1-2 hours at room temperature. The incubation time can be varied to optimize monolayer coverage and quality.
- **Rinsing and Curing:**
 - Remove the substrate from the OTS solution and rinse thoroughly with fresh toluene to remove any physisorbed molecules.
 - Rinse the substrate with isopropanol.
 - Dry the substrate under a stream of nitrogen gas.
 - Cure the coated substrate in an oven at 120°C for 1 hour to promote the cross-linking of the silane molecules and strengthen the monolayer.

Protocol for Surface Characterization

The quality of the OTS monolayer can be assessed using various surface analysis techniques.

1. Water Contact Angle Goniometry:

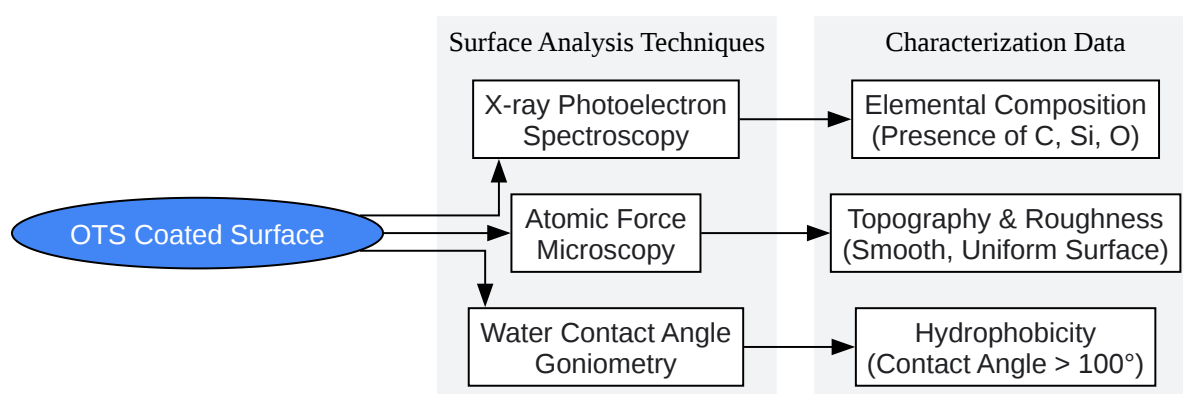
- **Purpose:** To determine the hydrophobicity of the surface.
- **Method:** A droplet of DI water is placed on the surface, and the angle between the droplet and the surface is measured.
- **Expected Result:** A high-quality OTS monolayer will exhibit a static water contact angle greater than 100°.

2. Atomic Force Microscopy (AFM):

- Purpose: To visualize the topography and roughness of the coated surface.
- Method: A sharp tip is scanned across the surface, and the deflection of the cantilever is used to create a topographical map.
- Expected Result: A well-formed OTS monolayer will have a smooth, uniform surface with a low root-mean-square (RMS) roughness. The thickness of the monolayer can also be estimated from AFM measurements.

3. X-ray Photoelectron Spectroscopy (XPS):

- Purpose: To determine the elemental composition and chemical states of the surface.
- Method: The surface is irradiated with X-rays, and the kinetic energy of the emitted photoelectrons is measured.
- Expected Result: XPS analysis can confirm the presence of silicon, carbon, and oxygen from the OTS monolayer and the underlying substrate, and can provide information about the Si-O-Si bond formation.



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Characterization workflow for OTS-modified surfaces.

Conclusion

Octadecyltrichlorosilane is a versatile and powerful tool for the surface modification of a wide range of materials. Its ability to form robust, hydrophobic self-assembled monolayers makes it an indispensable reagent in fields ranging from microelectronics to drug delivery. A thorough understanding of its properties and adherence to detailed experimental protocols are essential for achieving high-quality, reproducible results in research and development applications. As nanotechnology and materials science continue to advance, the importance and utility of octadecyltrichlorosilane in creating functional surfaces are poised to grow even further.

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